

Personal protective equipment for handling 2-Amino-2-deoxyglucose hydrochloride

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Compound of Interest

Compound Name: 2-Amino-2-deoxyglucose
hydrochloride

Cat. No.: B195360

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Essential Safety and Handling Guide for 2-Amino-2-deoxyglucose hydrochloride

This guide provides crucial safety and logistical information for handling **2-Amino-2-deoxyglucose hydrochloride** in a laboratory setting. It is designed to be a primary resource for researchers, scientists, and drug development professionals, offering procedural, step-by-step guidance to ensure safe and effective handling.

Note on Conflicting Hazard Information: Safety Data Sheets (SDS) for **2-Amino-2-deoxyglucose hydrochloride** show some inconsistencies. While some classify it as non-hazardous^{[1][2]}, others indicate it is harmful if swallowed and very toxic to aquatic life with long-lasting effects^[3]. Therefore, a conservative approach is recommended, treating the substance as potentially hazardous.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for any specific experimental protocol. However, the following minimum PPE is recommended for handling **2-Amino-2-deoxyglucose hydrochloride** in a powder form and in solution.^{[4][5][6]}

PPE Category	Specification	Rationale
Hand Protection	Disposable nitrile gloves. For extensive handling, consider double-gloving. [4] [7]	Protects against skin contact and absorption.
Eye Protection	Safety glasses with side shields are the minimum requirement. [4] For procedures with a splash hazard, safety goggles are recommended. [5] [6]	Protects eyes from airborne powder and splashes.
Body Protection	A standard laboratory coat should be worn and kept buttoned. [4] [6]	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If creating dust, work in a fume hood or use a NIOSH-approved respirator. [5] [7]	Prevents inhalation of the powder, which could be harmful if swallowed. [3]
Footwear	Closed-toe shoes must be worn in the laboratory at all times. [4]	Protects feet from spills and falling objects.

Handling and Disposal Procedures

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials.

Weighing and Preparation of Solutions:

- Handle the solid powder in a well-ventilated area. If there is a risk of generating dust, use a chemical fume hood.
- To prevent inhalation, avoid creating dust.[\[2\]](#)
- Use a dedicated, clean spatula and weighing vessel.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing. Aqueous solutions can be prepared by dissolving the solid directly in aqueous buffers.[\[8\]](#)

Spill Management:

- For small spills of the solid, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[2\]](#)
- For liquid spills, absorb with an inert material and place in a labeled container for disposal.
- After cleanup, decontaminate the area with a suitable cleaning agent.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#)
- Given its potential aquatic toxicity, do not allow it to enter drains or waterways.[\[3\]](#)

Experimental Workflow

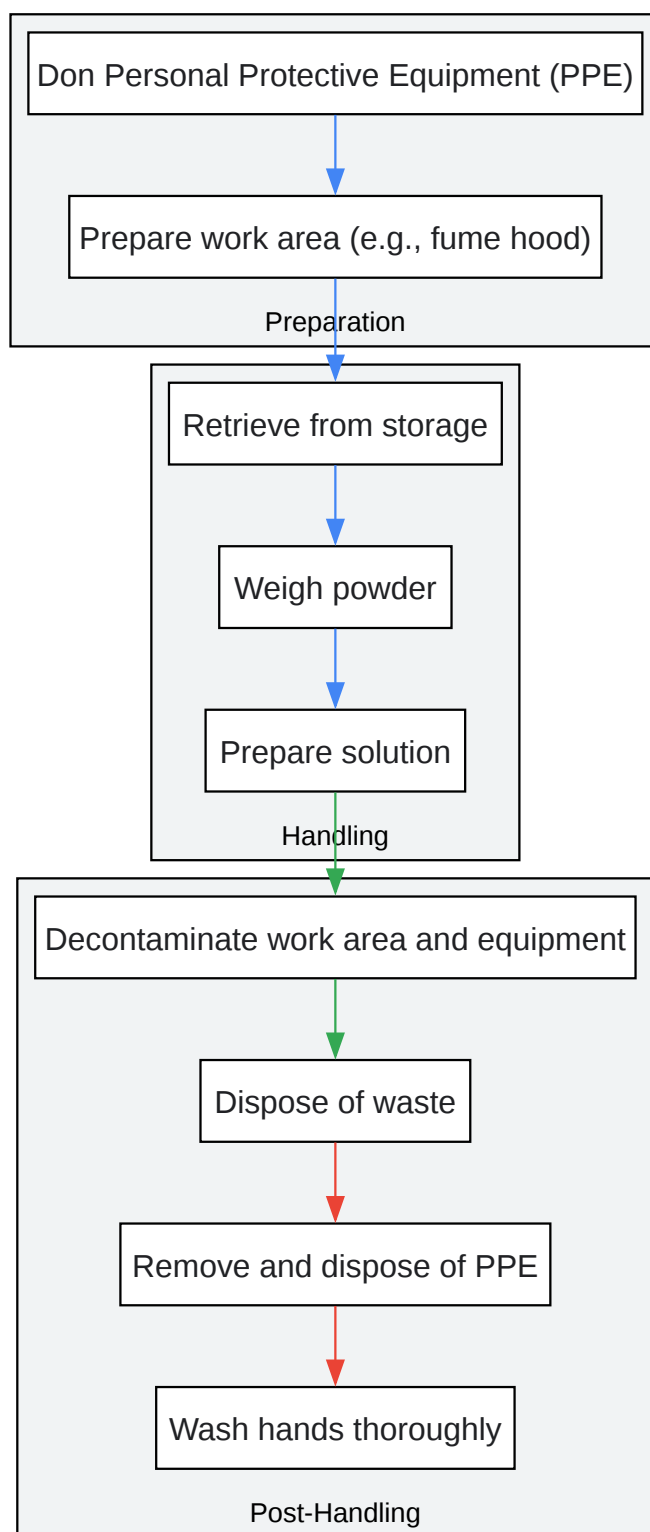


Figure 1: Workflow for Handling 2-Amino-2-deoxyglucose hydrochloride

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Figure 1: Workflow for Handling **2-Amino-2-deoxyglucose hydrochloride**

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